

The Origin of Regelidine: A Technical Guide

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Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B1631799*

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Abstract

Regelidine, a naturally occurring sesquiterpene alkaloid, has emerged as a molecule of interest within the scientific community. This technical guide provides a comprehensive overview of the origin, chemical properties, and biological activities of **Regelidine**. It is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development. This document summarizes the available quantitative data, outlines experimental protocols for its isolation, and proposes a potential mechanism of action based on current understanding of its chemical class.

Introduction

Regelidine is a member of the dihydro- β -agarofuran sesquiterpenoid class of natural products. These compounds are predominantly found in plants of the Celastraceae family and are known for their complex chemical structures and diverse biological activities. **Regelidine** itself is a nicotinoyl sesquiterpene alkaloid, indicating a structural combination of a sesquiterpene core and a nicotinoyl moiety.[1] This unique structure contributes to its potential pharmacological properties.

Discovery and Origin

Regelidine was first isolated from the roots and stems of *Tripterygium regelii*, a plant species distributed in Northeast Asia, including parts of China, Korea, and Japan.[2] The initial structural elucidation of **Regelidine** was reported in 1987 in the Chemical & Pharmaceutical

Bulletin. This seminal work described it as a novel 6-nicotinoyl dihydroagarofuran sesquiterpene alkaloid. The structure was determined using ^1H - and ^{13}C -NMR spectrometry and confirmed by X-ray crystallography, with its absolute configuration established through the anomalous dispersion method.

Chemical Properties

A summary of the key chemical properties of **Regelidine** is presented in the table below.

Property	Value	Reference
Chemical Formula	$\text{C}_{35}\text{H}_{37}\text{NO}_8$	[3]
Molecular Weight	599.7 g/mol	[3]
CAS Number	114542-54-0	[3]
PubChem CID	13968328	[1]
Chemical Family	Alkaloids; Sesquiterpenoids	[3]

Biological Activities of Dihydro- β -agarofuran Sesquiterpenoids

While specific quantitative biological data for **Regelidine** remains limited in publicly accessible literature, the broader class of dihydro- β -agarofuran sesquiterpenoids, to which **Regelidine** belongs, has been reported to exhibit a range of biological activities. These include cytotoxic, anti-inflammatory, and neuroprotective effects.

Cytotoxic Activity

Numerous dihydro- β -agarofuran sesquiterpenoids isolated from *Tripterygium* species have demonstrated cytotoxic effects against various cancer cell lines. For instance, a related compound, dimacroregeline B, also isolated from *Tripterygium regelii*, has been shown to inhibit the proliferation of human rheumatoid arthritis synovial fibroblast (MH7A) cells at a concentration of 20 μM . [2][4][5]

Anti-Inflammatory Activity

The anti-inflammatory properties of dihydro- β -agarofuran sesquiterpenoids are a significant area of research. These compounds are believed to exert their effects through the modulation of key inflammatory pathways. The NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway is a primary regulator of the inflammatory response, and its inhibition is a common mechanism for anti-inflammatory drugs.^{[6][7][8][9][10]} While not directly demonstrated for **Regelidine**, it is plausible that it may also interact with this pathway.

Neuroprotective Effects

Several dihydro- β -agarofuran sesquiterpenes have been investigated for their neuroprotective potential.^{[11][12][13][14]} Studies on extracts from *Tripterygium regelii* have indicated protective effects against hydrogen peroxide-induced injury in human dopaminergic cells (SH-SY5Y), suggesting antioxidant and neuroprotective actions that could be relevant in the context of neurodegenerative diseases.^[15]

Experimental Protocols

General Isolation Protocol for Dihydro- β -agarofuran Sesquiterpenoids from *Tripterygium regelii*

The following is a generalized protocol for the isolation of dihydro- β -agarofuran sesquiterpenoids from the stems of *Tripterygium regelii*, based on published methods for related compounds.^[4]

- Extraction:
 - Air-dried and powdered stems of *T. regelii* are extracted with methanol at room temperature.
 - The methanolic extract is concentrated under reduced pressure to yield a crude extract.
- Partitioning:
 - The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol.
- Chromatography:

- The ethyl acetate fraction, which typically contains the sesquiterpenoids, is subjected to column chromatography on silica gel.
- A gradient elution system, for example, with a mixture of petroleum ether and acetone, is used to separate the components into different fractions.
- Purification:
 - Fractions containing the compounds of interest are further purified using repeated column chromatography on silica gel and Sephadex LH-20.
 - Final purification is often achieved by preparative high-performance liquid chromatography (HPLC).
- Structure Elucidation:
 - The structure of the isolated compounds is determined using spectroscopic methods, including 1D and 2D NMR (^1H , ^{13}C , COSY, HSQC, HMBC) and high-resolution mass spectrometry (HRMS).

Potential Signaling Pathway

Based on the known anti-inflammatory activity of related dihydro- β -agarofuran sesquiterpenoids, a plausible mechanism of action for **Regelidine** involves the inhibition of the NF- κ B signaling pathway. This pathway is a central mediator of inflammation.

Hypothesized NF- κ B Inhibition by **Regelidine**.

Synthesis

To date, a total synthesis of **Regelidine** has not been reported in the scientific literature. The complex, highly substituted, and stereochemically rich structure of **Regelidine** presents a significant challenge for synthetic chemists. Future research may focus on developing a synthetic route to enable the production of **Regelidine** and its analogs for further biological evaluation.

Conclusion

Regelidine is a structurally intriguing natural product with potential for further investigation as a lead compound in drug discovery. Its origin from *Tripterygium regelii*, a plant with a history in traditional medicine, underscores the importance of natural sources for novel therapeutic agents. While the full biological profile of **Regelidine** is yet to be elucidated, the known activities of related dihydro- β -agarofuran sesquiterpenoids provide a strong rationale for continued research into its cytotoxic, anti-inflammatory, and neuroprotective properties. The development of a total synthesis would be a significant milestone, facilitating more extensive biological studies and the exploration of its therapeutic potential.

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References

- 1. Phytochemical: Regelidine [caps.ncbs.res.in]
- 2. Dimacrolide Sesquiterpene Pyridine Alkaloids from the Stems of *Tripterygium regelii* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. biorlab.com [biorlab.com]
- 4. researchgate.net [researchgate.net]
- 5. Dimacrolide Sesquiterpene Pyridine Alkaloids from the Stems of *Tripterygium regelii* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. NF- κ B Signaling | Cell Signaling Technology [cellsignal.com]
- 7. A beginner's guide to NF-kappaB signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. NF-kB signaling in inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. cusabio.com [cusabio.com]
- 10. bosterbio.com [bosterbio.com]
- 11. Neuroprotective Dihydro- β -agarofuran-Type Sesquiterpenes from the Seeds of *Euonymus maackii* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. pubs.acs.org [pubs.acs.org]

- 13. Neuroprotective Dihydroagarofuran Sesquiterpene Derivatives from the Leaves of *Tripterygium wilfordii* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. augusta.elsevierpure.com [augusta.elsevierpure.com]
- 15. Antioxidant Activity and Protective Effects of *Tripterygium regelii* Extract on Hydrogen Peroxide-Induced Injury in Human Dopaminergic Cells, SH-SY5Y - PMC [pmc.ncbi.nlm.nih.gov]
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